

Preparing a DMSO Stock Solution of SCH442416: An Application Note and Protocol

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Compound of Interest

Compound Name: SCH442416

Cat. No.: B1681541

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Abstract

This document provides a comprehensive guide for the preparation, storage, and handling of a dimethyl sulfoxide (DMSO) stock solution of **SCH442416**, a potent and selective A2A adenosine receptor antagonist. Adherence to this protocol will ensure the accurate and reproducible preparation of **SCH442416** solutions for various in vitro and in vivo research applications. Key physicochemical properties are summarized, and a detailed, step-by-step protocol for solubilization is provided. Additionally, this guide includes recommendations for storage to maintain the stability and integrity of the compound.

Introduction

SCH442416 is a selective antagonist of the adenosine A2A receptor, with high affinity for human and rat receptors (K_i values of 0.048 and 0.5 nM, respectively)[1][2][3][4]. It exhibits over 23,000-fold selectivity for the A2A receptor over A1, A2B, and A3 receptors[1][2][3][4]. Due to its potent and selective activity, **SCH442416** is a valuable tool in neuroscience, oncology, and immunology research. Accurate preparation of a stable stock solution is the first critical step for obtaining reliable and reproducible experimental results. DMSO is the most common solvent for preparing high-concentration stock solutions of **SCH442416** due to the compound's poor solubility in aqueous solutions[3][5][6]. This document outlines a standardized protocol for the preparation of a **SCH442416** stock solution in DMSO.

Physicochemical Properties and Solubility

A summary of the key quantitative data for **SCH442416** is presented in Table 1. This information is crucial for calculating the required masses and volumes for stock solution preparation.

Table 1: Physicochemical Properties of **SCH442416**

Property	Value	Source(s)
Molecular Weight	389.41 g/mol	[1][6][7][8]
Formula	C ₂₀ H ₁₉ N ₇ O ₂	[1][6][7][8]
Appearance	White to light brown solid	[1]
Solubility in DMSO	38.94 mg/mL to 78 mg/mL (100 mM to 200.3 mM)	[1][2][3][6]
Purity (typical)	≥98% (HPLC)	[2]

Note: The solubility of **SCH442416** in DMSO can be affected by the purity of both the compound and the solvent. It is highly recommended to use fresh, anhydrous (hygroscopic) DMSO for optimal solubility.[1][6]

Experimental Protocol: Preparing a 10 mM **SCH442416** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SCH442416** in DMSO. This concentration is suitable for most in vitro applications and for serial dilution to working concentrations.

Materials and Equipment

- **SCH442416** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Analytical balance

- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- (Optional) Water bath sonicator

Pre-Protocol Considerations

- **Hygroscopic Nature of DMSO:** DMSO is hygroscopic and will readily absorb moisture from the air, which can reduce the solubility of **SCH442416**.^{[1][6]} Use a fresh, unopened bottle of anhydrous DMSO or a properly stored bottle that has been protected from moisture.
- **Safety Precautions:** Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling **SCH442416** and DMSO. DMSO can facilitate the absorption of other chemicals through the skin.^[9]
- **Calculations:** To prepare a 10 mM stock solution, use the following formula to calculate the required volume of DMSO for a given mass of **SCH442416**:

$$\text{Volume of DMSO (mL)} = [\text{Mass of } \mathbf{SCH442416} \text{ (mg)} / 389.41 \text{ (g/mol)}] / 10 \text{ (mmol/L)}$$

For example, to prepare a 10 mM stock solution from 1 mg of **SCH442416**:

$$\text{Volume of DMSO (mL)} = [1 \text{ mg} / 389.41 \text{ mg/mmol}] / 10 \text{ mmol/L} = 0.2568 \text{ mL or } 256.8 \text{ }\mu\text{L}$$

Step-by-Step Procedure

- **Weighing **SCH442416**:** Carefully weigh the desired amount of **SCH442416** powder using an analytical balance. Perform this in a fume hood or a designated weighing station to avoid inhalation of the powder.
- **Adding DMSO:** Add the calculated volume of anhydrous DMSO to the vial containing the **SCH442416** powder.
- **Dissolution:**

- Tightly cap the vial and vortex the solution for 1-2 minutes to facilitate dissolution.
- Visually inspect the solution for any undissolved particles.
- If particles remain, sonicate the solution in a water bath for 5-10 minutes. Gentle warming (e.g., to 37°C) can also aid in dissolution, but avoid excessive heat.^[1]
- Final Inspection: Once the solution is clear and free of any visible particulates, the stock solution is ready.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or cryovials.^[6]^[10]^[11]
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 2 years).^[1]^[6] When stored at -80°C, the solution should be used within 2 years, and within 1 year if stored at -20°C.^[1]

Quality Control

- Visual Inspection: Always visually inspect the stock solution for any signs of precipitation before use. If precipitation is observed, warm the solution to 37°C and vortex until it redissolves.
- Purity Check: For applications requiring high precision, the concentration and purity of the stock solution can be verified using High-Performance Liquid Chromatography (HPLC).

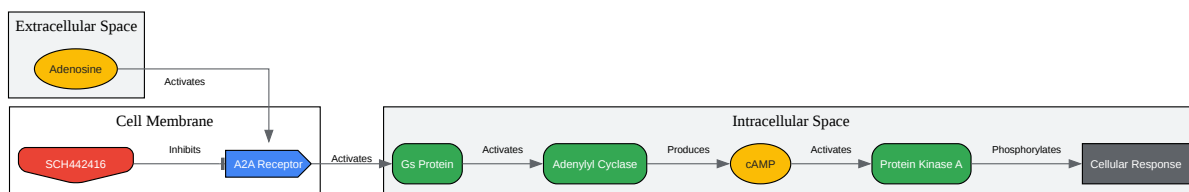
In Vitro and In Vivo Dilutions

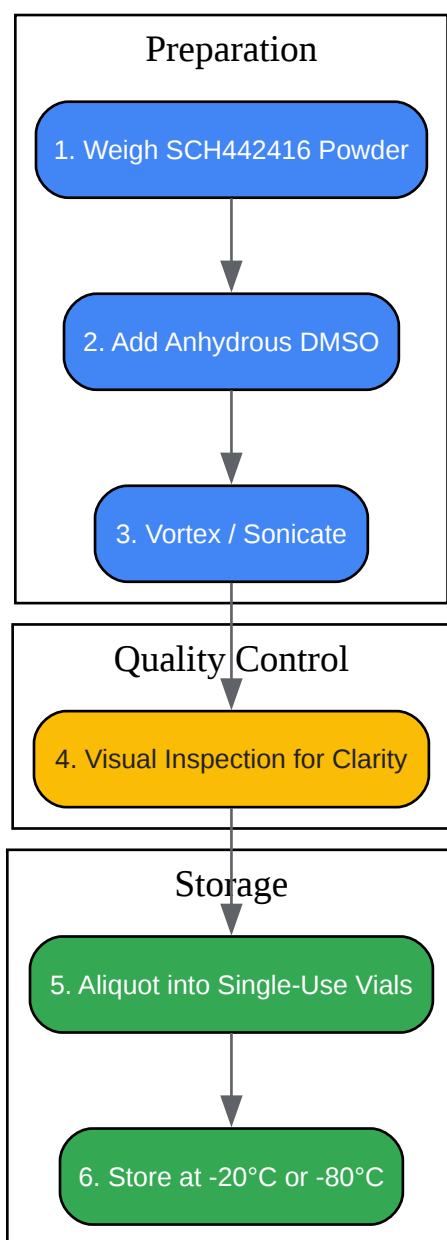
For cell-based assays, the DMSO stock solution should be diluted in the appropriate cell culture medium to the final working concentration. It is important to ensure that the final concentration of DMSO in the culture medium is low (typically <0.1%) to avoid solvent-induced cytotoxicity.

For in vivo studies, the DMSO stock solution is typically diluted further in a suitable vehicle, such as a mixture of PEG300, Tween-80, and saline, or corn oil.^[1]

Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the signaling pathway of the A2A receptor, the target of **SCH442416**, and the experimental workflow for preparing the stock solution.





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